

N-Biotinyl-1,6-hexanediamine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Biotinyl-1,6-hexanediamine*

Cat. No.: *B133859*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Biotinyl-1,6-hexanediamine is a versatile bifunctional linker molecule widely employed in bioconjugation, diagnostics, and drug delivery research. It incorporates a biotin moiety, which exhibits an extraordinarily high affinity for avidin and streptavidin, and a terminal primary amine group. The six-carbon hexanediamine spacer arm serves to minimize steric hindrance between the biotin and the conjugated molecule, facilitating efficient binding to avidin or streptavidin. This membrane-permeable reagent is particularly valuable for labeling proteins, nucleic acids, and other biomolecules, enabling their detection, purification, and immobilization.^[1] It is also a key intermediate in the synthesis of more complex bioconjugates, including serum biotinidase-resistant biotin derivatives and targeted drug delivery systems.^{[2][3]}

Core Properties

The fundamental physicochemical properties of **N-Biotinyl-1,6-hexanediamine** are summarized below. These data are essential for its proper handling, storage, and application in experimental settings.

Property	Value
Molecular Weight	342.5 g/mol
Molecular Formula	C ₁₆ H ₃₀ N ₄ O ₂ S
CAS Number	65953-56-2
Purity	>96%
Appearance	White to Off-White Solid
Storage Temperature	-20°C
Synonyms	(3aS,4S,6aR)-N-(6-Aminohexyl)hexahydro-2-oxo-1H-thieno[3,4-d]imidazole-4-pentanamide, Biotinyl hexylamine

Applications in Research and Drug Development

N-Biotinyl-1,6-hexanediamine's unique structure makes it a valuable tool in a variety of applications:

- **Bioconjugation and Labeling:** The terminal amine allows for covalent attachment to molecules containing carboxyl groups, activated esters (like NHS esters), or other amine-reactive functionalities. This is a common strategy for biotinylation proteins, peptides, and other biomolecules for subsequent detection or purification using avidin/streptavidin systems. [\[4\]](#)
- **Drug Delivery and Nanomedicine:** It serves as a synthetic intermediate for creating targeted drug delivery systems. [\[2\]](#) For instance, it can be used to attach biotin to nanoparticles or chemotherapeutic agents, enabling them to be targeted to cells or tissues that have been pre-targeted with an avidin or streptavidin conjugate.
- **Diagnostics and Immunoassays:** Biotinylated probes are fundamental in various assay formats, such as ELISA, Western blotting, and immunohistochemistry. The strong and specific biotin-avidin interaction provides a reliable method for signal amplification and detection.

- Affinity Chromatography: By immobilizing a biotinylated molecule on an avidin/streptavidin-coated solid support, **N-Biotinyl-1,6-hexanediamine** can be used to create affinity columns for the purification of specific binding partners.

Experimental Protocols

Protocol 1: General Procedure for Protein Biotinylation using **N-Biotinyl-1,6-hexanediamine**

This protocol describes a general method for conjugating **N-Biotinyl-1,6-hexanediamine** to a protein via its carboxyl groups (e.g., on aspartic or glutamic acid residues) using carbodiimide chemistry.

Materials:

- Protein of interest in a suitable amine-free buffer (e.g., MES or PBS, pH 6.0)
- **N-Biotinyl-1,6-hexanediamine**
- N-hydroxysuccinimide (NHS)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Reaction Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., Sephadex G-25) or dialysis cassette
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

Procedure:

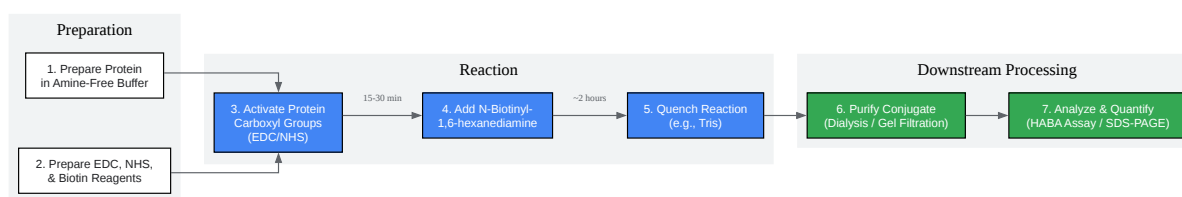
- Protein Preparation: Dissolve the protein in the Reaction Buffer to a final concentration of 1-10 mg/mL. Ensure the buffer does not contain primary amines (e.g., Tris or glycine).
- Reagent Preparation:

- Immediately before use, prepare a 100 mM solution of NHS in anhydrous DMF or DMSO.
- Immediately before use, prepare a 100 mM solution of EDC in anhydrous DMF or DMSO.
- Prepare a 50 mM solution of **N-Biotinyl-1,6-hexanediamine** in anhydrous DMF or DMSO.
- Activation of Protein:
 - Add the NHS solution to the protein solution to a final concentration of 5 mM.
 - Add the EDC solution to the protein solution to a final concentration of 2 mM.
 - Incubate for 15-30 minutes at room temperature with gentle mixing. This step activates the carboxyl groups on the protein to form NHS esters.
- Conjugation Reaction:
 - Add the **N-Biotinyl-1,6-hexanediamine** solution to the activated protein solution. The molar ratio of the biotin reagent to the protein may need to be optimized, but a 20- to 50-fold molar excess is a common starting point.
 - Incubate the reaction mixture for 2 hours at room temperature, or overnight at 4°C, with gentle mixing.
- Quenching the Reaction: Add the Quenching Buffer to a final concentration of 50-100 mM to quench any unreacted NHS esters. Incubate for 15 minutes.
- Purification: Remove excess, unreacted **N-Biotinyl-1,6-hexanediamine** and reaction byproducts by gel filtration (e.g., using a Sephadex G-25 column) or by dialysis against a suitable buffer (e.g., PBS).
- Analysis and Storage:
 - Determine the degree of biotinylation using an assay such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay.
 - Confirm the integrity of the conjugate using SDS-PAGE.

- Store the purified biotinylated protein at 4°C or -20°C, depending on its stability.

Visualized Workflow: Protein Biotinylation

The following diagram illustrates the key steps in the protein biotinylation workflow described above.



[Click to download full resolution via product page](#)

Caption: Workflow for protein biotinylation using **N-Biotinyl-1,6-hexanediamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Biotinyl-1,6-hexanediamine, 65953-56-2 | BroadPharm [broadpharm.com]
- 2. Biotinyl hexylamine | TargetMol [targetmol.com]
- 3. scbt.com [scbt.com]
- 4. N-Biotinyl-1,6-hexanediamine [myskinrecipes.com]
- To cite this document: BenchChem. [N-Biotinyl-1,6-hexanediamine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b133859#molecular-weight-of-n-biotinyl-1-6-hexanediamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com